

Technical Overview of Prolyliso-leucine (Pro-Ile)

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Compound of Interest

Compound Name: *Prolyliso-leucine*

Cat. No.: *B1679179*

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This document provides a concise technical summary of the chemical properties of **prolyliso-leucine**, a dipeptide composed of the amino acids proline and iso-leucine.

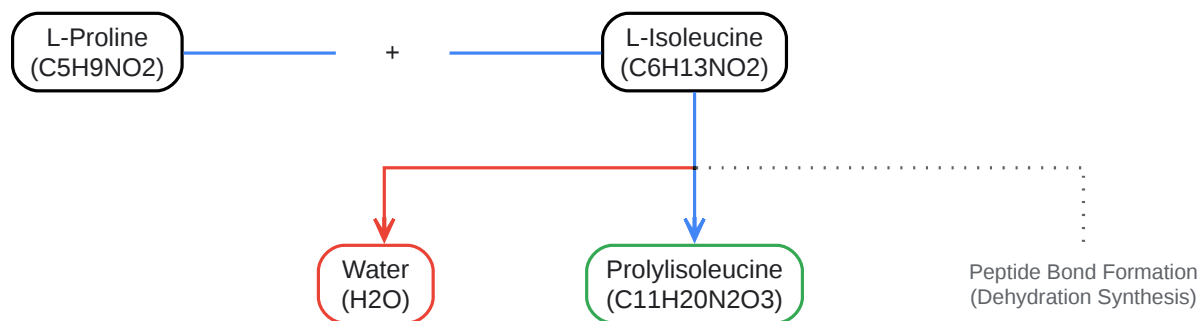
Core Molecular Data

Prolyliso-leucine, also known as Pro-Ile, is formed through the condensation of L-proline and L-iso-leucine. The key quantitative data for this dipeptide are summarized below.

Property	Value	Source
Molecular Formula	C11H20N2O3	PubChem CID 104014[1]
Molecular Weight	228.29 g/mol	PubChem CID 104014[1][2][3]
Monoisotopic Mass	228.14739250 Da	PubChem CID 104014[1]

Chemical Structure and Formation

The formation of **prolyliso-leucine** from its constituent amino acids, L-proline and L-iso-leucine, occurs via a dehydration synthesis reaction, resulting in the formation of a peptide bond.



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Caption: Formation of **Prolylisoleucine** via dehydration synthesis.

Methodology for Molecular Weight Determination

The standard and most accurate method for determining the molecular weight of a dipeptide like **prolylisoleucine** is Mass Spectrometry (MS).

Experimental Protocol: High-Resolution Mass Spectrometry

- **Sample Preparation:** A pure sample of **prolylisoleucine** is dissolved in a suitable solvent, typically a mixture of water, acetonitrile, and a small amount of acid (e.g., formic acid), to facilitate ionization.
- **Ionization:** The sample solution is introduced into the mass spectrometer. Electrospray ionization (ESI) is the most common technique for this type of molecule. ESI generates charged molecular ions (e.g., $[M+H]^+$) in the gas phase with minimal fragmentation.
- **Mass Analysis:** The generated ions are guided into a high-resolution mass analyzer, such as an Orbitrap or a Time-of-Flight (TOF) analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The detector records the abundance of ions at each m/z value, generating a mass spectrum.
- **Data Interpretation:** The peak in the spectrum corresponding to the singly charged, protonated molecule ($[M+H]^+$) is identified. The molecular weight (M) is calculated by

subtracting the mass of a proton (approx. 1.007 Da) from the measured m/z value of this peak. The high-resolution instrument provides a highly accurate mass measurement, allowing for the confirmation of the elemental composition ($C_{11}H_{20}N_2O_3$).

The computed molecular weight of 228.29 g/mol is derived from the sum of the atomic weights of the constituent atoms in the molecular formula $C_{11}H_{20}N_2O_3$.^[1] This theoretical value is readily confirmed by the experimental protocol described above.

Note: **Prolylisoleucine** is a simple dipeptide. As such, complex signaling pathways or extensive experimental workflows beyond standard analytical characterization are not typically associated with this molecule in isolation. It may, however, be studied as a component of larger peptides or as a metabolic product.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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- To cite this document: BenchChem. [Technical Overview of Prolylisoleucine (Pro-Ile)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679179#prolylisoleucine-molecular-weight-and-formula]

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